

Navigating the Safe Disposal of BMS-986121: A Procedural Guide

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Compound of Interest

Compound Name: BMS-986121

Cat. No.: B15616744

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of investigational compounds like **BMS-986121** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information, including a step-by-step operational plan for the proper disposal of **BMS-986121**, ensuring the protection of personnel and the environment.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **BMS-986121** in a well-ventilated area.^[1] Standard personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and a lab coat, should be worn at all times to avoid skin and eye contact.^[1] In the event of accidental contact, immediately wash the affected skin with soap and plenty of water, and for eye contact, rinse with pure water for at least 15 minutes.^[1] Contaminated clothing should be removed and laundered before reuse.

Step-by-Step Disposal Procedure

The disposal of **BMS-986121** must be conducted in a manner that prevents its release into the environment.^[1] Due to the limited publicly available data on the specific hazards of this compound, a cautious approach is warranted. The following procedure is a general guideline and should be performed in consultation with your institution's Environmental Health and Safety (EHS) department and a licensed chemical waste disposal company.

- Segregation and Collection:

- Carefully collect all waste materials containing **BMS-986121**, including unused compound, contaminated labware (e.g., vials, pipette tips), and any absorbent materials used for spills.
- Segregate this waste from other laboratory waste streams to avoid cross-contamination.
- Containerization:
 - Place the collected waste into a clearly labeled, sealed, and non-reactive container. The container should be appropriate for the type of waste (solid or liquid).
 - The label should prominently display "Hazardous Waste," the chemical name "**BMS-986121**," and any other identifiers required by your institution.
- Storage:
 - Store the sealed container in a designated, secure, and well-ventilated hazardous waste accumulation area.
 - This area should be away from incompatible materials.
- Professional Disposal:
 - Arrange for the collection and disposal of the waste by a licensed and reputable chemical waste disposal company.
 - Provide the disposal company with all available safety information, including the Safety Data Sheet (SDS), to ensure they can handle and dispose of the material appropriately. Under no circumstances should **BMS-986121** be discharged into drains or disposed of with general laboratory trash.^[1]

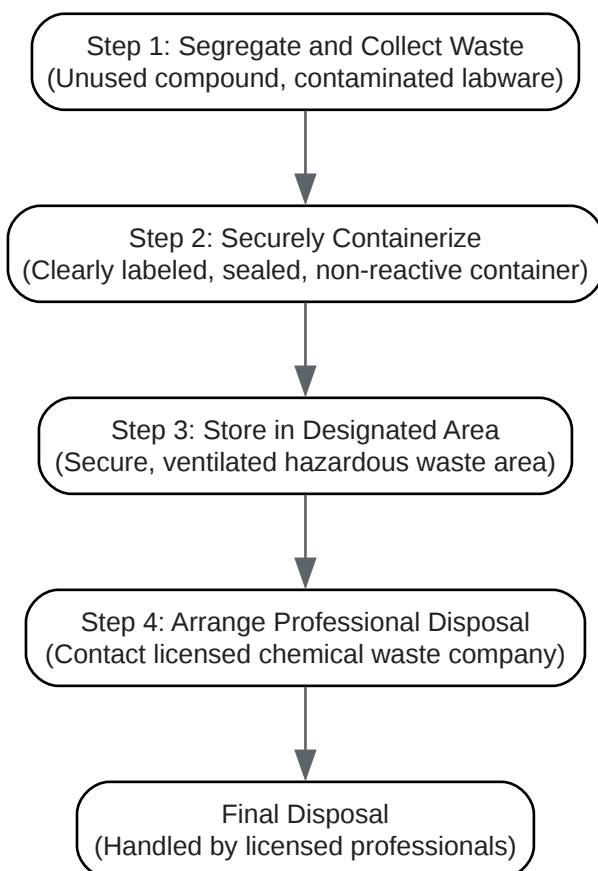
Key Chemical and Physical Properties

A summary of the available quantitative data for **BMS-986121** is provided below for easy reference.

Property	Value
CAS Number	313671-26-0
Molecular Formula	C ₁₅ H ₉ Cl ₂ N ₃ O ₂ S
Molecular Weight	366.22 g/mol

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **BMS-986121**.



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Caption: Workflow for the safe disposal of **BMS-986121** waste.

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References

- 1. targetmol.com [targetmol.com]
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